

improving solubility of BMS-1166-N-piperidine-COOH in DMSO

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Compound of Interest

Compound Name: *BMS-1166-N-piperidine-COOH*

Cat. No.: *B10831201*

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Technical Support Center: BMS-1166-N-piperidine-COOH

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility of **BMS-1166-N-piperidine-COOH** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **BMS-1166-N-piperidine-COOH** in DMSO?

While specific quantitative data for **BMS-1166-N-piperidine-COOH** is not readily available, its parent compound, BMS-1166, is reported to have a high solubility in DMSO, ranging from 100 mg/mL to 125 mg/mL.^{[1][2][3]} **BMS-1166-N-piperidine-COOH** is available as a research chemical, and suppliers provide protocols for preparing stock solutions in DMSO, suggesting good solubility.^{[4][5]}

Q2: I am observing a precipitate in my DMSO stock solution. What could be the cause?

Precipitation of small molecules from DMSO stocks can occur due to several factors. A common issue is the absorption of atmospheric moisture by DMSO, which can significantly reduce the solubility of the compound.^{[2][3]} It is also possible that the solubility limit has been

exceeded or that the compound has degraded over time, especially with repeated freeze-thaw cycles.

Q3: Can I heat the solution to improve the solubility of **BMS-1166-N-piperidine-COOH** in DMSO?

Gentle heating can be an effective method to increase the solubility of many compounds. However, it is crucial to do so with caution to avoid degradation of the compound. If you choose to heat the solution, warm it gently (e.g., in a 37°C water bath) and for a short period. Always check for any signs of color change or degradation.

Q4: Are there any recommended co-solvents to use with DMSO for in vivo studies?

Yes, for in vivo applications, DMSO is often used as a co-solvent in formulations. Common co-solvents for similar compounds include PEG300, Tween 80, and saline.^{[1][6]} A typical formulation might involve dissolving the compound in a small amount of DMSO first, and then sequentially adding other co-solvents to achieve the desired final concentration and vehicle composition.^{[1][6]}

Troubleshooting Guide

This guide provides step-by-step instructions to address common solubility issues with **BMS-1166-N-piperidine-COOH** in DMSO.

Issue: Compound is not dissolving or is forming a suspension.

1. Verify the Quality of DMSO:

- Use fresh, anhydrous (or low water content) DMSO.^{[2][3]} DMSO is hygroscopic and will absorb moisture from the air, which can lead to decreased solubility of your compound.

2. Sonication:

- After adding the compound to DMSO, sonicate the solution. Sonication can help to break down any clumps of powder and increase the surface area for dissolution.^[1]

3. Gentle Heating:

- As mentioned in the FAQs, gentle warming can be applied. Place the vial in a water bath at a controlled temperature (e.g., 37°C) for a few minutes. Vortex or mix the solution intermittently.

4. Check for Salt Formation:

- The carboxylic acid moiety of **BMS-1166-N-piperidine-COOH** can potentially interact with basic components. Ensure your dissolution vessel is clean and free of any contaminants that could lead to salt formation and precipitation.

Issue: Previously clear stock solution has developed a precipitate.

1. Re-dissolve the Precipitate:

- Try to re-dissolve the precipitate by gentle warming and vortexing. If it re-dissolves, the issue might be related to storage conditions.

2. Storage Conditions:

- Store stock solutions at -20°C or -80°C to minimize degradation.^[4] Avoid repeated freeze-thaw cycles by aliquoting the stock solution into smaller, single-use vials.

3. Assess for Compound Degradation:

- If the precipitate does not re-dissolve, the compound may have degraded. It is advisable to prepare a fresh stock solution from a new batch of the compound.

Data Presentation

Table 1: Solubility of BMS-1166 (Parent Compound) in DMSO

| Supplier | Reported Solubility in DMSO | Molar Concentration (Approx.) | Notes |
|-------------------|-----------------------------|-------------------------------|--|
| TargetMol | 125 mg/mL[1] | 194.97 mM | Sonication is recommended. |
| Selleck Chemicals | 100 mg/mL[2] | 155.97 mM | Use fresh DMSO as moisture can reduce solubility. |
| MedChemExpress | 125 mg/mL[3] | 194.97 mM | Ultrasonic treatment and fresh DMSO are recommended. |

Note: The molecular weight of BMS-1166 is approximately 641.11 g/mol .

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of BMS-1166-N-piperidine-COOH in DMSO

Materials:

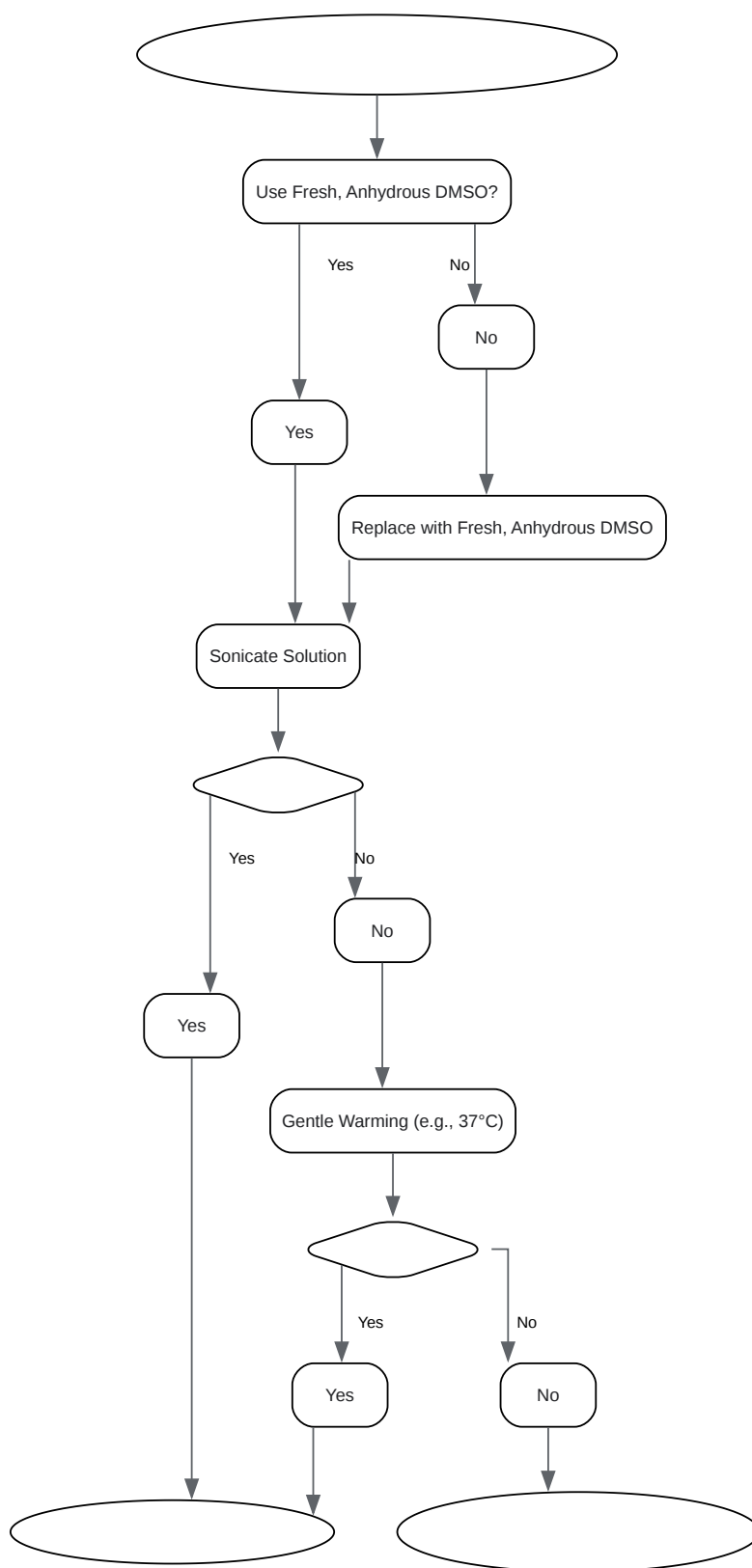
- **BMS-1166-N-piperidine-COOH** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

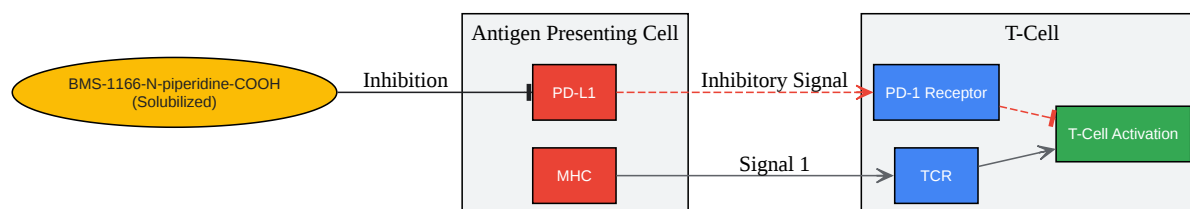
Procedure:

- **Pre-weigh the Compound:** Accurately weigh the desired amount of **BMS-1166-N-piperidine-COOH** powder in a suitable vial. For example, to prepare 1 mL of a 10 mM solution (assuming a molecular weight of approximately 639.1 g/mol), you would weigh 6.39 mg.
- **Add DMSO:** Add the calculated volume of fresh, anhydrous DMSO to the vial.
- **Initial Mixing:** Vortex the solution vigorously for 1-2 minutes.
- **Sonication (if necessary):** If the compound has not fully dissolved, place the vial in a sonicator bath for 5-10 minutes. Check for dissolution periodically.
- **Gentle Heating (if necessary):** If sonication is not sufficient, place the vial in a 37°C water bath for 5-10 minutes. Vortex intermittently.
- **Final Check and Storage:** Once the solution is clear, ensure it is at room temperature before storing. Aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Visualizations

Diagram 1: Troubleshooting Workflow for Solubility Issues





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